Spectroscopic Characterization of 6-Amino-5-nitrosouracil: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*6-Amino-5-nitrosouracil*
CAS No.:	*63884-45-7*
Cat. No.:	*B7769583*

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Introduction

6-Amino-5-nitrosouracil is a heterocyclic compound of significant interest in medicinal chemistry and drug development.[1] Its structural similarity to endogenous nucleobases and the reactivity of its nitroso group make it a valuable precursor for the synthesis of various biologically active molecules. A thorough understanding of its chemical structure and purity is paramount for its application in research and pharmaceutical development. Spectroscopic techniques such as Ultraviolet-Visible (UV-Vis), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectroscopy are fundamental tools for the comprehensive characterization of this molecule. This guide provides an in-depth technical overview of the spectroscopic analysis of **6-Amino-5-nitrosouracil**, intended for researchers, scientists, and drug development professionals.

The structure of **6-Amino-5-nitrosouracil**, with its uracil backbone, amino, and nitroso functional groups, gives rise to unique spectroscopic signatures. Furthermore, the potential for tautomerism in the uracil ring system adds a layer of complexity to its characterization, which can be effectively probed using these spectroscopic methods.

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Caption: Molecular Structure of **6-Amino-5-nitrosouracil**.

I. Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a powerful technique for studying the electronic transitions within a molecule. For **6-Amino-5-nitrosouracil**, the UV-Vis spectrum is influenced by the π-systems of the uracil ring and the nitroso group. This technique is also particularly useful for investigating the tautomeric equilibria of the molecule in different solvent environments.

A. Causality Behind Experimental Choices

The choice of solvent is critical in the UV-Vis analysis of **6-Amino-5-nitrosouracil** as it can influence the position of the absorption maxima (λmax) by stabilizing different electronic states or tautomeric forms. A polar protic solvent like methanol or ethanol is a good starting point due to its ability to engage in hydrogen bonding, while a polar aprotic solvent like dimethyl sulfoxide (DMSO) and a nonpolar solvent like dioxane can provide insights into the solvent-solute interactions.

B. Experimental Protocol: UV-Vis Analysis

- Sample Preparation:
  - Prepare a stock solution of **6-Amino-5-nitrosouracil** in the chosen solvent (e.g., methanol, DMSO) at a concentration of 1 mg/mL.
  - From the stock solution, prepare a series of dilutions to obtain concentrations in the range of 1-10 µg/mL.
- Instrumentation and Data Acquisition:
  - Use a double-beam UV-Vis spectrophotometer.
  - Record the absorption spectrum over a wavelength range of 200-600 nm.
  - Use the pure solvent as a blank for baseline correction.
- Data Analysis:

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- Identify the wavelength of maximum absorbance (λmax).
- Calculate the molar absorptivity (ε) using the Beer-Lambert law (A = εcl), where A is the absorbance, c is the molar concentration, and l is the path length of the cuvette (typically 1 cm).

C. Data Interpretation

The UV-Vis spectrum of **6-Amino-5-nitrosouracil** is expected to exhibit strong absorption bands in the UV region, arising from π→π* transitions within the conjugated uracil ring system. The nitroso group can give rise to a weaker n→π* transition at a longer wavelength, which may extend into the visible region.

While specific experimental data for **6-Amino-5-nitrosouracil** is not readily available in the cited literature, data for the related compound 6-amino-1,3-dimethyl-5-nitrosouracil shows a maximum absorbance (λmax) at approximately 268 nm in a solution with a pH between 5 and 10, corresponding to π→π* electronic transitions.[2] It is reasonable to expect a similar absorption profile for **6-Amino-5-nitrosouracil**. The presence of tautomers can lead to the appearance of multiple absorption bands or shoulders in the spectrum, and their relative intensities may change with solvent polarity.

Spectroscopic Parameter	Expected Range/Value	Reference Compound Data (6-amino-1,3-dimethyl-5-nitrosouracil)
λmax (π→π)	260-280 nm	~268 nm[2]
λmax (n→π)	350-450 nm	Not reported

II. Infrared (IR) Spectroscopy

Infrared spectroscopy is an indispensable tool for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations. The IR spectrum of **6-Amino-5-nitrosouracil** provides a unique fingerprint, confirming the presence of its key structural features.

A. Causality Behind Experimental Choices

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For solid samples like **6-Amino-5-nitrosouracil**, the KBr pellet technique is a common and effective method for obtaining a high-quality IR spectrum. This involves grinding the sample with potassium bromide (KBr) and pressing it into a transparent disk. This minimizes scattering and allows for clear transmission of the IR beam.

B. Experimental Protocol: FTIR Analysis (KBr Pellet)

- Sample Preparation:
  - Grind 1-2 mg of dry **6-Amino-5-nitrosouracil** with approximately 200 mg of dry KBr powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.
  - Transfer the powder to a pellet press and apply pressure to form a transparent or translucent pellet.
- Instrumentation and Data Acquisition:
  - Use a Fourier Transform Infrared (FTIR) spectrometer.
  - Record the spectrum in the mid-IR range, typically from 4000 to 400 cm^{-1}.
  - Acquire a background spectrum of the empty sample compartment to subtract from the sample spectrum.
- Data Analysis:
  - Identify the characteristic absorption bands and assign them to the corresponding functional group vibrations.

C. Data Interpretation

The IR spectrum of **6-Amino-5-nitrosouracil** will display a number of characteristic absorption bands. While a fully assigned spectrum for this specific compound is not available in the provided search results, the expected vibrational modes can be predicted based on its functional groups and data from similar molecules.

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Vibrational Mode	Expected Wavenumber (cm^{-1})	Interpretation
N-H stretching (amino and imide)	3400-3100	Broad bands indicative of hydrogen-bonded NH groups.
C=O stretching (carbonyls)	1750-1650	Strong absorptions from the two carbonyl groups in the uracil ring.
N=O stretching (nitroso)	1550-1450	A characteristic absorption for the nitroso group.
C=C stretching (ring)	1650-1550	Absorption from the carbon-carbon double bond within the uracil ring.
N-H bending (amino)	1650-1580	Bending vibration of the amino group.
Ring vibrations	1500-1000	A complex series of bands corresponding to the vibrations of the pyrimidine ring.

The PubChem database indicates that an FTIR spectrum of **6-Amino-5-nitrosouracil** is available, which can be consulted for the experimental peak positions.[3]

III. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the detailed molecular structure of organic compounds in solution. Both ^{1}H and ^{13}C NMR provide information about the chemical environment of the hydrogen and carbon atoms, respectively, allowing for the unambiguous assignment of the molecular structure.

A. Causality Behind Experimental Choices

Dimethyl sulfoxide-d_6 (DMSO-d_6) is an excellent solvent choice for the NMR analysis of **6-Amino-5-nitrosouracil**. Its high polarity allows for the dissolution of the compound, and its

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deuterated nature prevents interference in the ^{1}H NMR spectrum. Furthermore, the exchangeable protons of the amino and imide groups are often observable in DMSO-d_6, providing valuable structural information.

B. Experimental Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation:
  - Dissolve 5-10 mg of **6-Amino-5-nitrosouracil** in 0.5-0.7 mL of DMSO-d_6 in a standard 5 mm NMR tube.
- Instrumentation and Data Acquisition:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
  - Acquire a ^{1}H NMR spectrum, followed by a ^{13}C NMR spectrum.
  - Standard acquisition parameters for both nuclei should be employed, with a sufficient number of scans to achieve a good signal-to-noise ratio, especially for the ^{13}C spectrum.
- Data Analysis:
  - Reference the spectra to the residual solvent peak of DMSO-d_6 ($\delta \approx 2.50$ ppm for ^{1}H and $\delta \approx 39.52$ ppm for ^{13}C).
  - Integrate the signals in the ^{1}H NMR spectrum to determine the relative number of protons.
  - Assign the signals to the respective protons and carbons in the molecule.

C. Data Interpretation

The NMR spectra of **6-Amino-5-nitrosouracil** will reflect its molecular structure. Due to the potential for tautomerism and restricted rotation around the C-N and N-N bonds, the spectra might show more complex patterns than expected for a single static structure.

^{1}H NMR: The ^{1}H NMR spectrum is expected to show signals for the exchangeable protons of the amino ($-NH_2$) and imide (-NH) groups. These signals are typically broad and their chemical shifts can be concentration and temperature dependent.

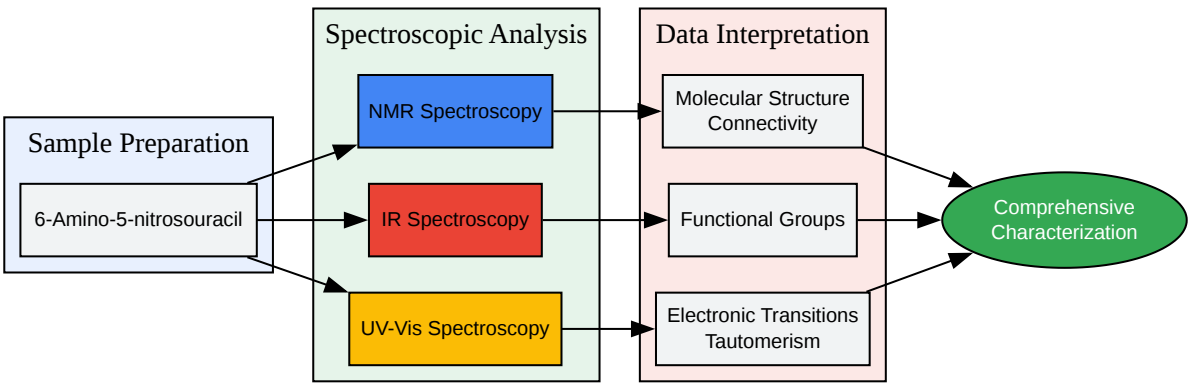
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^{13}C NMR: The ^{13}C NMR spectrum will show signals for the four carbon atoms in the uracil ring. The chemical shifts of these carbons will be influenced by the attached functional groups.

While specific, fully assigned ^{1}H and ^{13}C NMR data for **6-Amino-5-nitrosouracil** are not available in the provided search results, data for the related compound 6-Amino-1,3-dimethyl-5-nitrosouracil can provide a useful reference.[2]

Atom	Expected ^{1}H Chemical Shift (ppm)	Expected ^{13}C Chemical Shift (ppm)
N1-H	10.0 - 12.0 (broad)	-
N3-H	10.0 - 12.0 (broad)	-
$-NH_2$	6.0 - 8.0 (broad)	-
C2	-	150-165
C4	-	160-175
C5	-	110-130
C6	-	140-160

It is important to note that N-nitrosamines can exist as a mixture of (E) and (Z) isomers due to restricted rotation around the N-N bond, which can lead to the observation of two sets of signals in the NMR spectra.



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Caption: General workflow for the spectroscopic characterization of **6-Amino-5-nitrosouracil**.

Conclusion

The spectroscopic characterization of **6-Amino-5-nitrosouracil** through UV-Vis, IR, and NMR techniques provides a comprehensive understanding of its molecular structure, functional groups, and electronic properties. While a complete set of assigned experimental data for the parent compound is not consolidated in a single source, analysis of related compounds and general spectroscopic principles allows for a robust interpretation of its expected spectral features. This in-depth guide provides the necessary theoretical background, experimental considerations, and data interpretation framework for researchers and scientists working with this important molecule. For definitive structural elucidation, it is recommended to acquire and interpret the full set of spectroscopic data (^{1}H, ^{13}C, and 2D NMR experiments) for a purified sample of **6-Amino-5-nitrosouracil**.

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